

# Application Notes and Protocols for CEP-28122

## Stock Solution Preparation in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: CEP-28122

Cat. No.: B10764593

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**CEP-28122** is a potent and selective, orally bioavailable inhibitor of Anaplastic Lymphoma Kinase (ALK).<sup>[1][2][3]</sup> It is a diaminopyrimidine derivative that has demonstrated antitumor activity in preclinical models of ALK-positive human cancers.<sup>[1][4]</sup> The compound is frequently supplied as a mesylate salt to enhance its solubility and stability.<sup>[3]</sup> This document provides a detailed protocol for the preparation of a **CEP-28122** stock solution in Dimethyl Sulfoxide (DMSO), along with essential data for its use in research applications.

## Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to use precise measurements and understand the chemical properties of **CEP-28122**. The following tables summarize the key quantitative data for both **CEP-28122** (free base) and its commonly used mesylate salt.

Table 1: Chemical and Physical Properties of **CEP-28122**

| Property                   | CEP-28122 (Free Base)   | CEP-28122 (Mesylate Salt)   |
|----------------------------|---|---|
| Molecular Formula          | C <sub>28</sub> H <sub>35</sub> ClN <sub>6</sub> O <sub>3</sub> | C <sub>29</sub> H <sub>39</sub> ClN <sub>6</sub> O <sub>6</sub> S |
| Molecular Weight           | 539.07 g/mol [1][4]   | 635.17 g/mol [2][3]   |
| Appearance                 | Solid   | Solid   |
| Primary Target             | Anaplastic Lymphoma Kinase (ALK)                                | Anaplastic Lymphoma Kinase (ALK)                                  |
| IC <sub>50</sub> (for ALK) | 1.9 nM[1][3]  | 1.9 nM[1][3]  |

Table 2: Solubility and Storage Recommendations

| Parameter                         | Recommendation  |
|-----------------------------------|---|
| Recommended Solvent               | Dimethyl Sulfoxide (DMSO)   |
| Storage of Solid Compound         | Store at -20°C for up to 3 years.   |
| Storage of Stock Solution in DMSO | Aliquot and store at -20°C for up to 1 month or at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles. |

## Experimental Protocol: Preparation of a 10 mM CEP-28122 Stock Solution in DMSO

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **CEP-28122** (mesylate salt) in DMSO.

Materials:

- **CEP-28122** (mesylate salt) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials

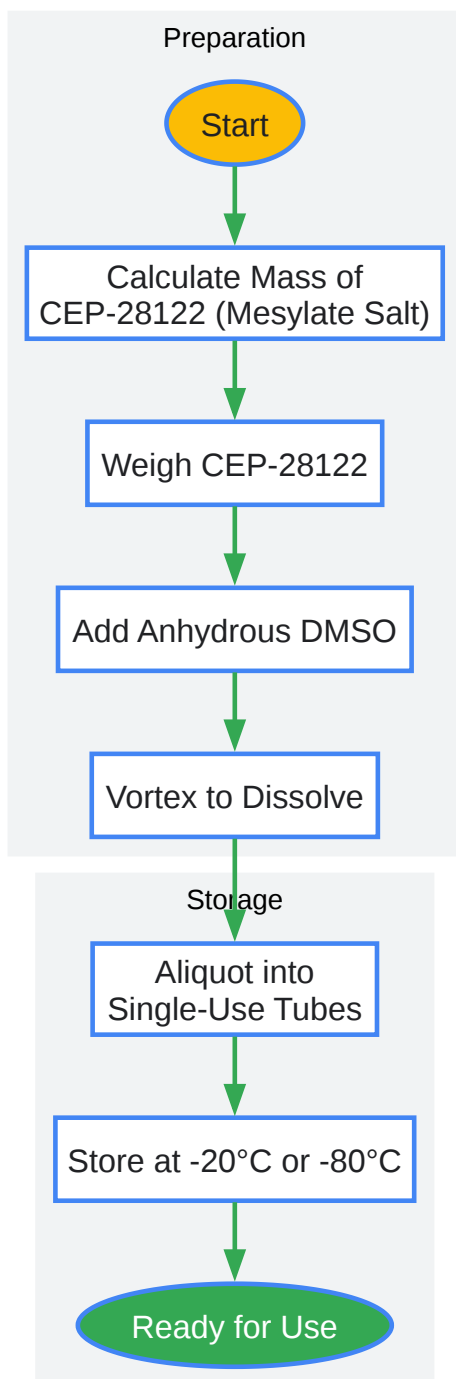
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

#### Procedure:

- Determine the Required Mass: Calculate the mass of **CEP-28122** (mesylate salt) needed to prepare the desired volume of a 10 mM stock solution using the following formula:
  - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 635.17 \text{ (g/mol)} / 1000$
  - Example for 1 mL of 10 mM stock solution:
    - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 635.17 \text{ g/mol} / 1000 = 6.35 \text{ mg}$
- Weigh the Compound: Carefully weigh the calculated mass of **CEP-28122** (mesylate salt) powder using a calibrated analytical balance. Transfer the powder to a sterile amber microcentrifuge tube.
- Add DMSO: Add the desired volume of anhydrous DMSO to the tube containing the **CEP-28122** powder.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot and Store: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile amber microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

#### Workflow for Preparing **CEP-28122** Stock Solution

## Workflow for Preparing CEP-28122 Stock Solution

[Click to download full resolution via product page](#)

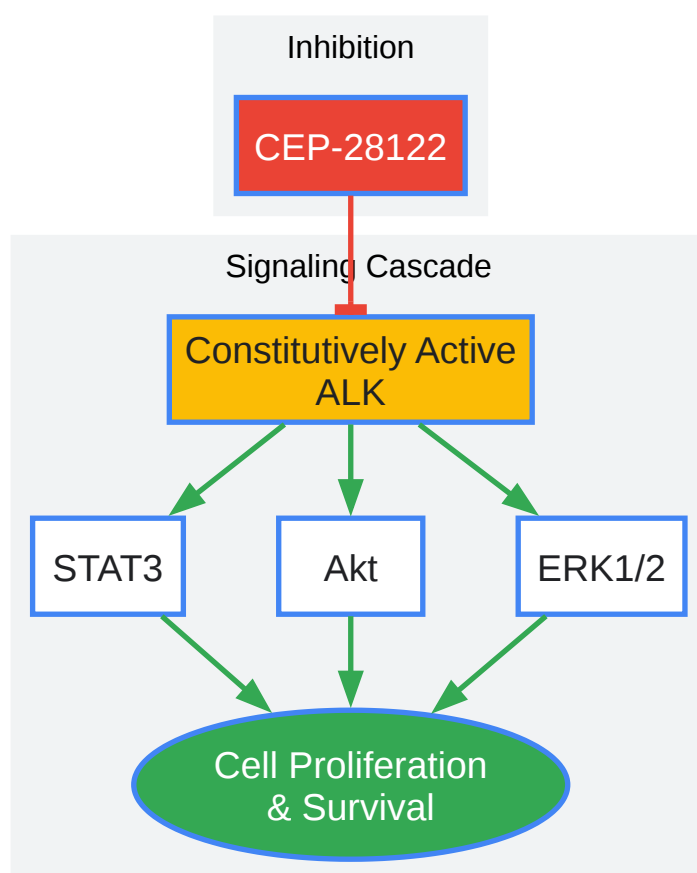
Caption: A flowchart illustrating the key steps for preparing a **CEP-28122** stock solution in DMSO.

## Mechanism of Action and Signaling Pathway

**CEP-28122** functions as a potent inhibitor of ALK tyrosine kinase activity. In many cancers, ALK is constitutively activated through mutations or chromosomal translocations, leading to the activation of downstream signaling pathways that promote cell proliferation and survival. **CEP-28122** treatment has been shown to suppress the phosphorylation of downstream effectors of ALK, including STAT3, Akt, and ERK1/2.[1]

### ALK Signaling Pathway Inhibition by **CEP-28122**

ALK Signaling Pathway Inhibition by CEP-28122



[Click to download full resolution via product page](#)

Caption: Diagram of the ALK signaling pathway and its inhibition by **CEP-28122**.

## Application in Cell-Based Assays

When using the **CEP-28122** stock solution for in vitro experiments, it is important to dilute it to the desired final concentration in the cell culture medium. To minimize solvent-induced toxicity, the final concentration of DMSO in the cell culture should typically be kept below 0.5%. A vehicle control (cell culture medium with the same final concentration of DMSO) should always be included in the experimental design. Treatment of ALK-positive cancer cell lines, such as Karpas-299 and Sup-M2, with **CEP-28122** has been shown to result in concentration-dependent growth inhibition.<sup>[1]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. axonmedchem.com [axonmedchem.com]
- 2. CEP-28122 (mesylate salt) - MedChem Express [bioscience.co.uk]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Cep-28122 (alk) | C28H35ClN6O3 | CID 155805693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for CEP-28122 Stock Solution Preparation in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10764593#preparing-cep-28122-stock-solution-in-dmsol]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)